

# molecular weight and formula of 6-Cyano Diclazuril- $^{13}\text{C}_3,^{15}\text{N}_2$

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## Compound of Interest

Compound Name: 6-Cyano Diclazuril- $^{13}\text{C}_3,^{15}\text{N}_2$

Cat. No.: B15600286

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## In-Depth Technical Guide: 6-Cyano Diclazuril- $^{13}\text{C}_3,^{15}\text{N}_2$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular formula and weight of the isotopically labeled compound **6-Cyano Diclazuril- $^{13}\text{C}_3,^{15}\text{N}_2$** , alongside its unlabeled counterpart, 6-Cyano Diclazuril. This information is critical for a range of applications in drug development, including metabolic studies, pharmacokinetic analysis, and as an internal standard in analytical assays.

## Core Compound Data

The precise molecular formula and weight are fundamental parameters for the accurate preparation of standards, interpretation of mass spectrometry data, and overall quantitative analysis. The data for both the labeled and unlabeled forms of 6-Cyano Diclazuril are summarized below.

Compound	Molecular Formula	Calculated Molecular Weight ( g/mol )
6-Cyano Diclazuril	$\text{C}_{18}\text{H}_8\text{Cl}_3\text{N}_5\text{O}_2$	432.65
6-Cyano Diclazuril- $^{13}\text{C}_3,^{15}\text{N}_2$	$^{13}\text{C}_3\text{C}_{15}\text{H}_8\text{Cl}_3^{15}\text{N}_2\text{N}_3\text{O}_2$ [1]	437.612[1]

## Molecular Formula and Weight Determination

The molecular formula of the unlabeled 6-Cyano Diclazuril was determined to be  $C_{18}H_8Cl_3N_5O_2$ . This was deduced from the provided molecular formula of its isotopically labeled version, 6-Cyano Diclazuril- $^{13}C_3,^{15}N_2$ , which is given as  $^{13}C_3C_{15}H_8Cl_3^{15}N_2N_3O_2$ [\[1\]](#). The labeled formula indicates a total of 18 carbon atoms (15  $^{12}C$  and 3  $^{13}C$ ) and 5 nitrogen atoms (3  $^{14}N$  and 2  $^{15}N$ ).

The molecular weight of the unlabeled compound was calculated using the standard atomic weights of its constituent elements:

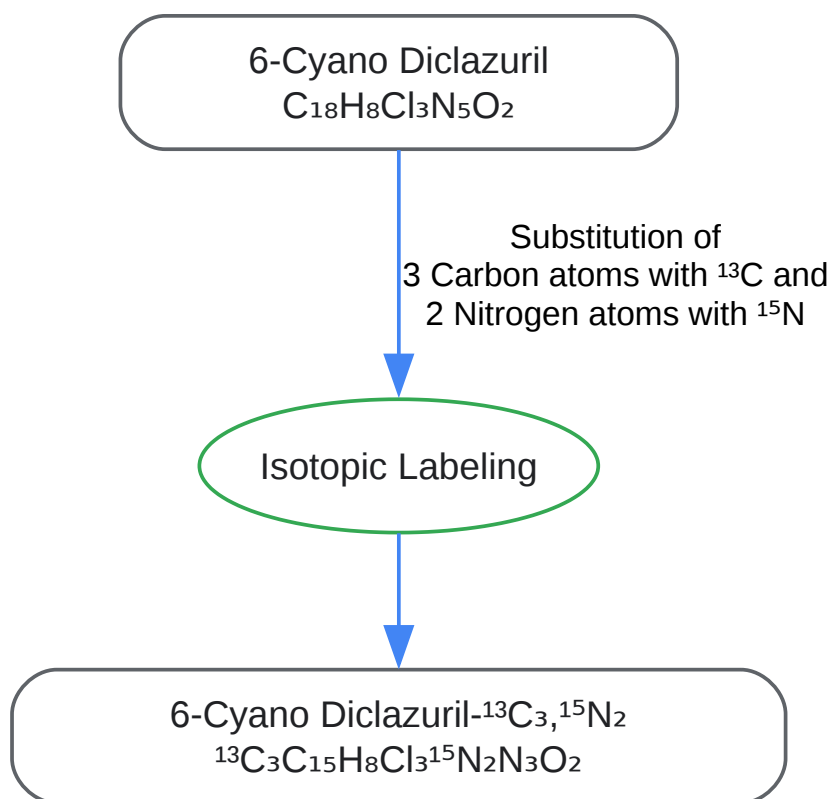
- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Chlorine (Cl): 35.453 u
- Nitrogen (N): 14.007 u
- Oxygen (O): 15.999 u

For the isotopically labeled 6-Cyano Diclazuril- $^{13}C_3,^{15}N_2$ , the precise molecular weight of 437.612 g/mol is reported[\[1\]](#). This calculation incorporates the specific atomic masses of the isotopes:

- Carbon-13 ( $^{13}C$ ): 13.00335 u
- Nitrogen-15 ( $^{15}N$ ): 15.00011 u

## Logical Relationship Diagram

The following diagram illustrates the relationship between the unlabeled compound and its isotopically labeled counterpart, highlighting the substitution of specific isotopes.



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Caption: Isotopic labeling of 6-Cyano Diclazuril.

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## References

- 1. 6-Cyano Diclazuril-13C<sub>3</sub>,15N<sub>2</sub> | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [molecular weight and formula of 6-Cyano Diclazuril-13C<sub>3</sub>,15N<sub>2</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15600286#molecular-weight-and-formula-of-6-cyano-diclazuril-13c3-15n2]

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